5-(2-Chlorophenyl)pyridin-3-amine chemical properties and stability

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Compound of Interest

Compound Name:	*5-(2-Chlorophenyl)pyridin-3-amine*
CAS No.:	*1224740-82-2*
Cat. No.:	*B567185*

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Technical Monograph: 5-(2-Chlorophenyl)pyridin-3-amine

Chemical Properties, Stability Profile, and Handling Protocols[1][2][3]

Abstract

This technical guide provides a comprehensive analysis of **5-(2-Chlorophenyl)pyridin-3-amine** (CAS: 1224740-82-2), a critical biaryl scaffold used in the development of kinase inhibitors and GPCR modulators. This document synthesizes physicochemical data, synthesis-driven impurity profiling, and stability mechanisms to establish a robust framework for handling and analysis. It is designed for medicinal chemists and analytical scientists requiring high-fidelity data for decision-making in drug discovery pipelines.

Chemical Identity & Physicochemical Profile[1][3][4][5][6][7][8][9]

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The molecule features a central pyridine ring substituted at the 3-position with a primary amine and at the 5-position with a 2-chlorophenyl group. The ortho-chloro substitution on the phenyl ring induces a non-planar conformation due to steric clash with the pyridine protons, influencing both solubility and biological binding kinetics.

Table 1: Physicochemical Specifications

Property	Value / Descriptor	Source/Rationale
IUPAC Name	5-(2-Chlorophenyl)pyridin-3-amine	Nomenclature Standard
CAS Number	1224740-82-2	PubChem [1]
Molecular Formula	$C_{11}H_9ClN_2$	Stoichiometry
Molecular Weight	204.66 g/mol	Calculated
LogP (Predicted)	2.4 ± 0.3	Lipophilicity (Biaryl nature) [1]
pKa (Pyridine N)	~4.8 (Estimated)	Base strength reduced by aryl-inductive effect
pKa (Aniline N)	< 1.0	Weakly basic due to resonance delocalization
Appearance	Off-white to pale beige solid	Amine oxidation potential
Solubility	DMSO (>50 mM), Methanol, DCM; Low in Water	Hydrophobic biaryl core

Synthesis & Impurity Profiling

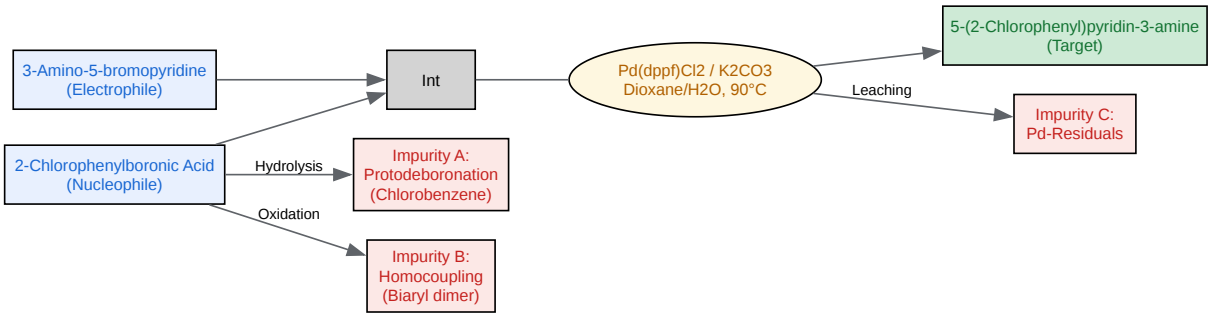
Understanding the synthetic origin is paramount for establishing stability protocols. The standard route involves a Suzuki-Miyaura cross-coupling between 3-amino-5-bromopyridine and 2-chlorophenylboronic acid.

2.1 Synthetic Pathway

The reaction utilizes a Palladium(0) catalyst cycle.[1][2][3][4] The steric hindrance of the ortho-chloro group requires optimized ligand systems (e.g., SPhos or XPhos) to facilitate the

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transmetalation step.



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Figure 1: Suzuki-Miyaura synthesis pathway highlighting critical impurity origins.

2.2 Critical Impurities

- Protodeboronation: The 2-chlorophenylboronic acid is prone to hydrolytic cleavage of the C-B bond, yielding chlorobenzene (volatile) and reducing yield.
- Palladium Scavenging: Due to the nitrogen-rich pyridine/amine functionality, Pd coordinates strongly to the product. Remediation requires scavengers (e.g., SiliaMetS® Thiol) or recrystallization.

Stability & Degradation Mechanisms[8][12]

The molecule possesses two primary vectors for degradation: the electron-rich aniline moiety and the pyridine ring nitrogen.

3.1 Oxidative Instability (The "Browning" Effect)

Primary aromatic amines are susceptible to oxidation by atmospheric oxygen, accelerated by light and trace metals.

- Mechanism: Radical abstraction of amine protons leads to the formation of azo-dimers and highly colored quinone-imine species. This explains the color shift from white to beige/brown

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upon storage.

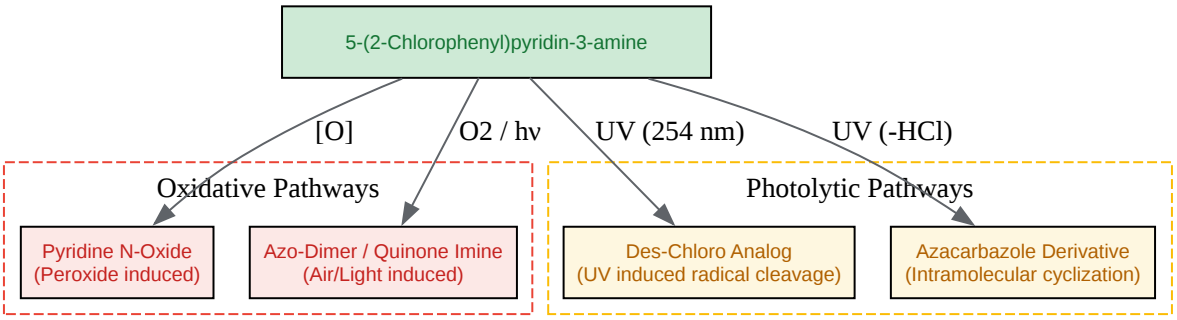
- Mitigation: Store under Argon/Nitrogen atmosphere.

3.2 N-Oxidation

The pyridine nitrogen can undergo oxidation to form the N-oxide (**5-(2-chlorophenyl)pyridin-3-amine** 1-oxide). This transformation is often driven by peroxides present in aged solvents (e.g., ethers, dioxane) or exposure to oxidizing agents.

3.3 Photostability

Biaryl systems with ortho-halogens are susceptible to photocyclization or photodehalogenation under UV irradiation. The loss of the chlorine atom (homolytic cleavage) generates a reactive aryl radical, which can quench via hydrogen abstraction or cyclize onto the pyridine ring.



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Figure 2: Primary degradation pathways including oxidation and photolysis.

Handling, Storage, and Safety Protocols

Based on the stability profile, the following "Self-Validating" protocols are recommended.

Table 2: Storage & Handling Matrix

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Parameter	Protocol	Rationale
Storage Temp	-20°C (Long term) / 2-8°C (Working)	Arrhenius suppression of oxidative kinetics [2].
Atmosphere	Argon or Nitrogen overlay	Prevents formation of azo-impurities (browning).
Container	Amber glass vial with Teflon-lined cap	Blocks UV light; prevents plasticizer leaching.
Solution Stability	Unstable in DMSO/MeOH > 24h at RT	Prepare fresh. Use acetonitrile for LC standards.
Safety (GHS)	H302 (Harmful if swallowed), H315 (Irritant)	Standard biaryl amine toxicity profile [3].

Analytical Methodology (HPLC-UV/MS)

To verify purity and stability, a reverse-phase method is required. The basicity of the pyridine requires a buffered acidic mobile phase to ensure peak symmetry.

Method Parameters:

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Formic Acid (pH ~2.7).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (aromatic core) and 280 nm (pyridine specific).
- Mass Spec: ESI Positive Mode (Target $[M+H]^+$ = 205.05).

Diagnostic Logic:

- Peak Tailing: Indicates silanol interaction. Increase buffer strength or use a charged surface hybrid (CSH) column.

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- Extra Peak (+16 Da): Indicates N-Oxide formation (M+16).
- Extra Peak (-34 Da): Indicates De-chlorination (M-34+1 = M-33) photoproduct.

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